

2-Amino-3-bromophenol chemical structure and formula

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Compound of Interest

Compound Name: 2-Amino-3-bromophenol

Cat. No.: B111245

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An In-depth Technical Guide to 2-Amino-3-bromophenol

This technical guide provides a comprehensive overview of **2-Amino-3-bromophenol**, a valuable reagent in organic synthesis and drug discovery. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Formula

2-Amino-3-bromophenol is an aromatic organic compound featuring an amino group, a bromine atom, and a hydroxyl group substituted on a benzene ring. Its chemical structure and molecular formula are fundamental to its reactivity and potential applications.

- Molecular Formula: C₆H₆BrNO^{[1][2][3][4]}
- IUPAC Name: **2-amino-3-bromophenol**^[3]
- Synonyms: 2-Bromo-6-hydroxyaniline^{[1][5]}
- CAS Number: 116435-77-9^{[3][5][6][7]}

Caption: Chemical structure of **2-Amino-3-bromophenol**.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-3-bromophenol** is presented in the table below. This data is crucial for its handling, storage, and application in various chemical reactions.

| Property | Value |
|------------------|--|
| Molecular Weight | 188.02 g/mol [1] [2] [5] |
| Appearance | White to pale yellow crystals or powder [2] |
| Melting Point | 138 °C [1] [2] |
| Boiling Point | 266.2 °C at 760 mmHg [1] [2] |
| Density | 1.768 g/cm ³ [1] |
| Flash Point | 114.8 °C [1] |
| pKa | 8.79 ± 0.10 (Predicted) [1] |
| LogP | 2.31810 [1] |
| Vapor Pressure | 0.00534 mmHg at 25°C [1] |
| Refractive Index | 1.677 [1] |
| Solubility | Soluble in polar organic solvents (e.g., ethanol, methanol, DMF); slightly soluble in water. [2] |
| Storage | Under inert gas (nitrogen or Argon) at 2–8 °C. [1] Keep in a dark place. [2] |

Experimental Protocols

Synthesis of 2-Amino-3-bromophenol

A common synthetic route to **2-Amino-3-bromophenol** involves the demethylation of 6-bromo-2-methoxyaniline.[\[6\]](#)

Materials:

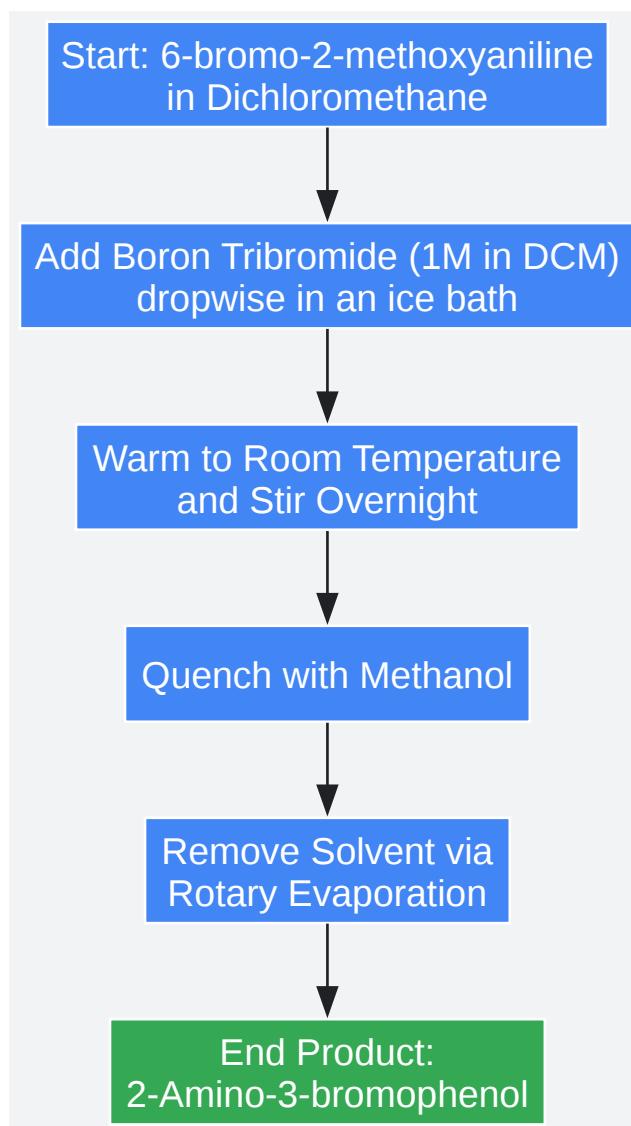
- 6-bromo-2-methoxyaniline (1.01 g, 5 mmol)

- Boron tribromide (1.0 M solution in dichloromethane, 10 mL, 10 mmol)
- Dichloromethane (30 mL)
- Methanol (10 mL)
- Ice bath
- Standard laboratory glassware

Procedure:

- A solution of 6-bromo-2-methoxyaniline in dichloromethane (30 mL) is cooled in an ice bath.
[\[6\]](#)
- A 1.0 M solution of boron tribromide in dichloromethane (10 mL) is added slowly and dropwise to the cooled solution via syringe.
[\[6\]](#)
- The reaction mixture is allowed to warm to room temperature and is stirred overnight.
[\[6\]](#)
- After the reaction is complete, it is quenched by the addition of methanol (10 mL).
[\[6\]](#)
- The solvent is removed by rotary evaporation to yield the product, **2-amino-3-bromophenol**.
[\[6\]](#)

Yield: 0.87 g (92%)
[\[6\]](#)



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Caption: Workflow for the synthesis of **2-Amino-3-bromophenol**.

Applications in Research and Development

2-Amino-3-bromophenol serves as a versatile building block in organic synthesis and has potential applications in various fields of chemical and pharmaceutical research.

- Pharmaceutical Intermediate: It is utilized in the synthesis of antibacterial and antitumor agents, such as certain benzoxazole derivatives.[\[2\]](#)

- **Organic Synthesis:** This compound acts as a multifunctional precursor for creating more complex molecules, including ligands and fluorescent dyes.[1][2][6]
- **Materials Chemistry:** There is potential for its use in the development of conductive polymers and metal-organic frameworks (MOFs).[2]

Safety and Handling

Appropriate safety precautions must be taken when handling **2-Amino-3-bromophenol**.

- Hazard Codes: T (Toxic)[1]
- GHS Signal Word: Warning[2]
- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2]
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]

Always consult the Safety Data Sheet (SDS) before use and handle the compound in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

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